

Unveiling the Chemistry and Biology of Brominated Pyrazinones: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Dibromo-1-methylpyrazin-2(1H)-one

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Introduction

Brominated pyrazinones represent a fascinating and increasingly important class of heterocyclic natural products. Initially discovered from marine organisms, these compounds have garnered significant attention for their diverse and potent biological activities. This in-depth technical guide provides a comprehensive overview of the discovery, history, synthesis, and biological evaluation of brominated pyrazinones, with a focus on the core chemical and biological principles that underpin their significance in medicinal chemistry and drug development.

Discovery and History: From Marine Sponges to the Laboratory

The story of brominated pyrazinones is intrinsically linked to the exploration of marine biodiversity. While the pyrazinone core is a known scaffold in various natural products, the discovery of its brominated congeners primarily emerged from studies of marine invertebrates, particularly sponges of the order Verongiida. These organisms are renowned for their production of a diverse array of brominated tyrosine-derived alkaloids.

One of the pivotal discoveries in this field was the isolation of ma'edamines A and B from an Okinawan sponge of the genus *Suberea*. These compounds were identified as bromotyrosine alkaloids featuring a unique 2(1H)-pyrazinone ring, representing an early example of this structural motif in a brominated natural product.

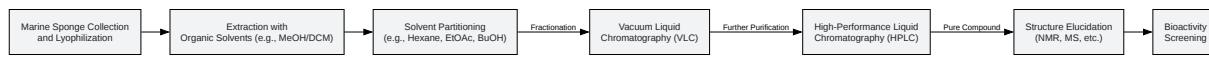
Another significant milestone was the discovery of the dragmacidins, a family of complex bis-indole alkaloids isolated from various deep-water sponges of the genera *Dragmacidon*, *Halicortex*, *Spongisorites*, and *Hexadella*. Notably, dragmacidin D incorporates a brominated pyrazinone moiety, further highlighting the prevalence of this scaffold in marine natural products.^[1]

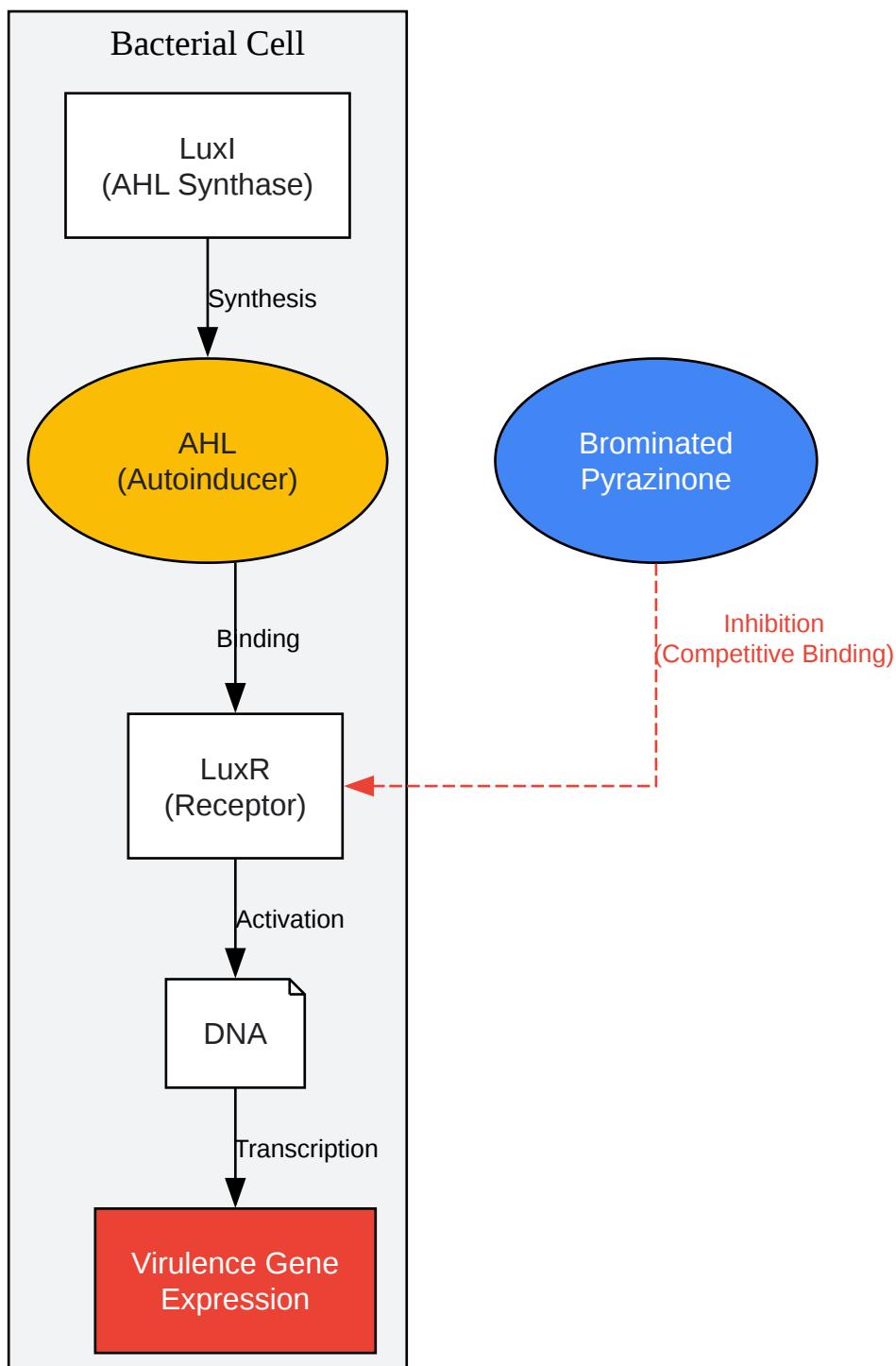
The historical development of synthetic methodologies for pyrazinones predates the discovery of these natural products. Early methods for pyrazinone synthesis were described in the early 20th century, with more extensive exploration from the 1940s onwards, driven by their presence in other biologically active natural products.^[1] The subsequent discovery of brominated marine natural products spurred the development of specific synthetic strategies to access these halogenated derivatives.

Isolation and Characterization of Naturally Occurring Brominated Pyrazinones

The isolation of brominated pyrazinones from their natural sources is a multi-step process that requires careful chromatographic techniques. A general workflow for the isolation and characterization of these compounds is outlined below.

Experimental Workflow for Isolation



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References

- 1. 2(1 H)-Pyrazinones from acyclic building blocks: methods of synthesis and further derivatizations - RSC Advances (RSC Publishing) DOI:10.1039/D2RA07227K [pubs.rsc.org]
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